

# Osthenol vs. Osthole: A Comprehensive Technical Guide to Their Structural and Functional Divergence

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## Compound of Interest

Compound Name: Osthenol

Cat. No.: B192027

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This technical guide provides a detailed analysis of **osthenol** and osthole, two closely related natural coumarin compounds. It is intended for researchers, scientists, and professionals in drug development, offering an in-depth comparison of their structural properties, biological functions, and the signaling pathways they modulate. This document summarizes key quantitative data, outlines experimental methodologies, and provides visual representations of molecular structures and biological pathways to facilitate a comprehensive understanding.

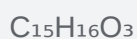
## Core Structural Differences

**Osthenol** and osthole share a foundational prenylated coumarin structure. The critical distinction lies in the substitution at the C7 position of the benzopyran-2-one core. Osthole possesses a methoxy ( $-OCH_3$ ) group at this position, whereas **osthenol** features a hydroxyl ( $-OH$ ) group.<sup>[1][2][3]</sup> This seemingly minor difference in a single functional group significantly impacts their physicochemical properties and subsequent biological activities.

Furthermore, **osthenol** is a primary O-demethylated metabolite of osthole, meaning it is formed in vivo through the metabolic conversion of osthole.<sup>[1]</sup> The biosynthesis of osthole in plants involves the O-methylation of **osthenol**, a reaction catalyzed by an O-methyltransferase (OMT) enzyme.<sup>[4]</sup>

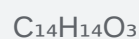
## Osthole

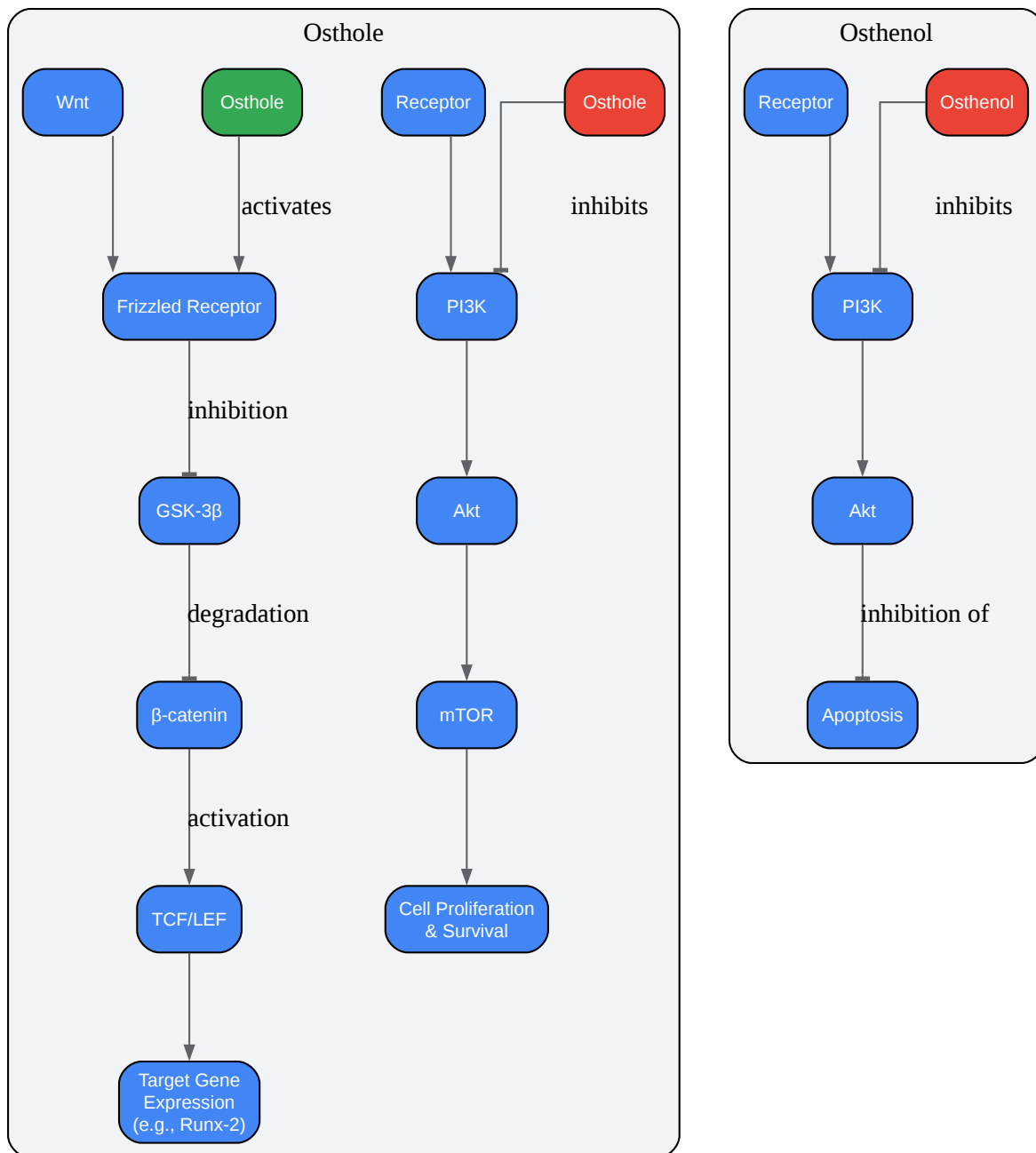
7-methoxy-8-(3-methylbut-2-en-1-yl)-  
2H-chromen-2-one

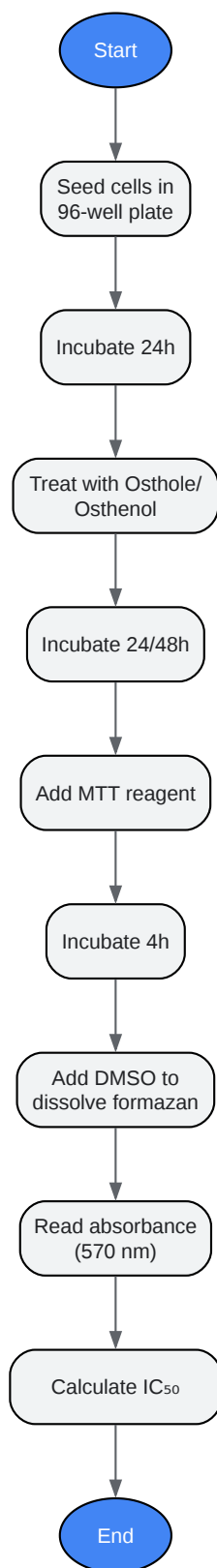


## Osthenol

7-hydroxy-8-(3-methylbut-2-en-1-yl)-  
2H-chromen-2-one







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## References

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